

(R)-(+)-1,2-Diaminopropane dihydrochloride material safety data sheet

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Compound of Interest

Compound Name: (R)-(+)-1,2-Diaminopropane dihydrochloride

Cat. No.: B033618

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An In-Depth Technical Guide to the Material Safety Data Sheet for **(R)-(+)-1,2-Diaminopropane Dihydrochloride**

Introduction

(R)-(+)-1,2-Diaminopropane dihydrochloride is a chiral diamine that serves as a critical building block in modern chemical and pharmaceutical research.^[1] Its stereospecific structure makes it an invaluable intermediate for asymmetric synthesis, particularly in the development of novel pharmaceuticals, agrochemicals, and as a ligand in coordination chemistry.^{[1][2]} Professionals in research and drug development frequently handle this compound, making a thorough understanding of its safety profile not just a regulatory requirement, but a cornerstone of responsible laboratory practice.

This guide moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, more practical understanding of the hazards and handling protocols associated with **(R)-(+)-1,2-Diaminopropane dihydrochloride**. As a senior application scientist, the goal is to explain the causality behind safety recommendations, ensuring that researchers can work with this valuable compound confidently and safely.

Section 1: Chemical and Physical Identity

A precise understanding of a chemical's physical properties is fundamental to its safe handling and use in experimental design. **(R)-(+)-1,2-Diaminopropane dihydrochloride** is a white to

off-white crystalline powder.^[1] Unlike its free-base counterpart, which is a flammable and corrosive liquid, the dihydrochloride salt is a stable solid at room temperature, a critical distinction for risk assessment.^{[1][3][4]}

Property	Value	Source(s)
Chemical Name	(R)-(+)-1,2-Diaminopropane dihydrochloride	[5]
Synonyms	(R)-1,2-Propanediamine dihydrochloride, (R)-Propylenediamine dihydrochloride	[1] [2] [5]
CAS Number	19777-67-4	[1] [5] [6]
Molecular Formula	C ₃ H ₁₀ N ₂ ·2HCl	[1] [5]
Molecular Weight	147.04 g/mol	[1] [7]
Appearance	White or off-white crystalline powder	[1]
Melting Point	241-244 °C (decomposes)	[1] [6]
Optical Rotation	[α]D ₂₀ +4.0° (c=20 in H ₂ O) or +7 to +10° (c=1 in MeOH)	[1] [6]
Purity	≥ 97% to 99%	[1] [6]

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), this compound is classified as a warning-level hazard, primarily acting as an irritant.^{[5][8]} It is crucial to differentiate its hazards from the more severe profile of 1,2-diaminopropane free base, which is flammable and corrosive.^[9] The dihydrochloride salt is not combustible under normal conditions and does not have a flash point.^{[5][10]}

Hazard Class	GHS Category	Hazard Statement	Source(s)
Skin Irritation	Category 2	H315: Causes skin irritation	[5] [7] [8]
Eye Irritation	Category 2	H319: Causes serious eye irritation	[5] [7] [8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5] [7] [8]

The primary risks associated with this solid compound stem from its potential to generate airborne dust during handling, leading to irritation of the eyes, skin, and respiratory system.

Section 3: Risk Mitigation and Safe Handling Protocols

A proactive approach to safety involves integrating engineering controls, personal protective equipment, and standardized handling procedures to minimize exposure.

Engineering Controls: The First Line of Defense

The primary engineering control for handling this powdered substance is a certified chemical fume hood. This is not merely a suggestion but a critical safety measure. The rationale is to maintain a controlled airflow that directs any generated dust away from the operator's breathing zone, directly mitigating the respiratory irritation hazard (H335).[\[3\]](#)[\[8\]](#) Furthermore, all workstations should be equipped with readily accessible eyewash stations and safety showers.[\[11\]](#)

Personal Protective Equipment (PPE): The Operator's Barrier

Proper PPE provides a direct barrier against the chemical's irritant properties. The selection of PPE should be deliberate and based on the specific GHS hazards.

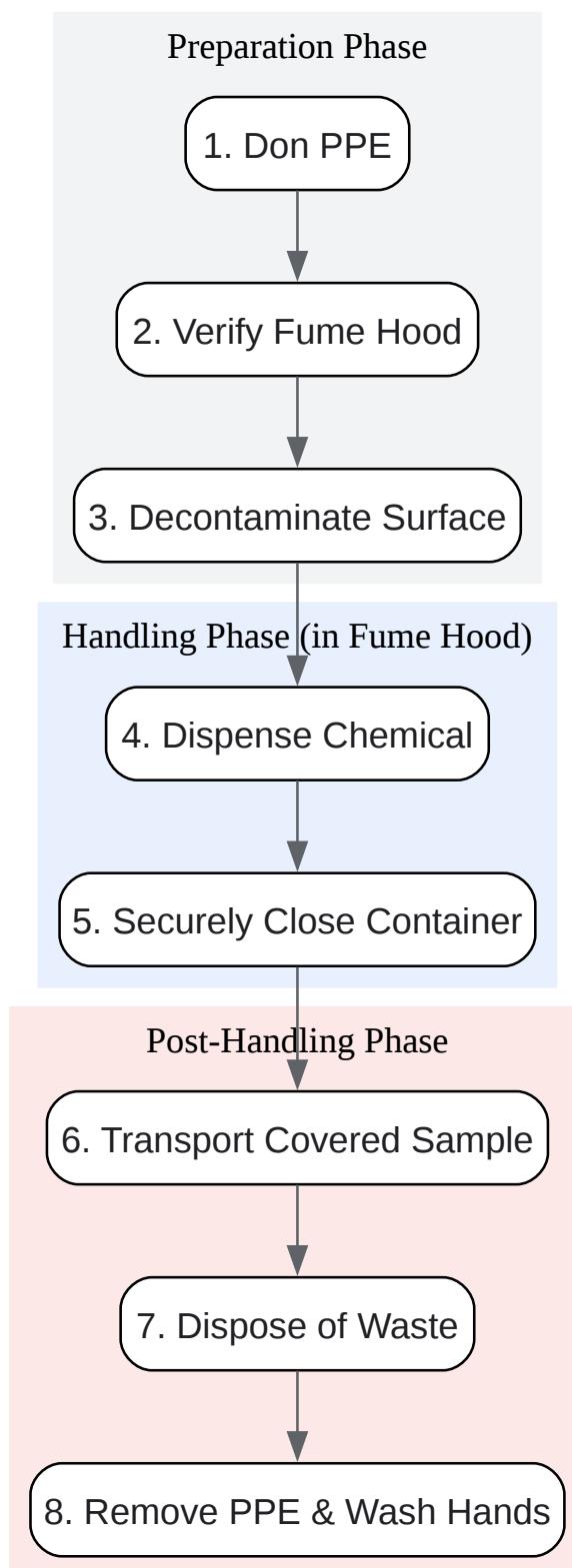
Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles or a face shield.	Standard safety glasses are insufficient. Goggles provide a seal around the eyes, preventing airborne particles from causing serious irritation (H319).[9][11]
Skin Protection	Nitrile gloves and a lab coat.	Gloves prevent direct contact with the skin, mitigating the H315 hazard.[2][8] Always inspect gloves for integrity before use and practice proper removal techniques to avoid contaminating the skin. A lab coat protects against incidental contact.[12]
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Required when engineering controls are insufficient or during tasks with high potential for dust generation (e.g., cleaning spills). This directly addresses the H335 inhalation hazard.[5]

Experimental Protocol: Safe Weighing and Handling Workflow

The following protocol is a self-validating system designed to minimize exposure during a common laboratory task.

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood sash is at the appropriate height. Decontaminate the work surface.

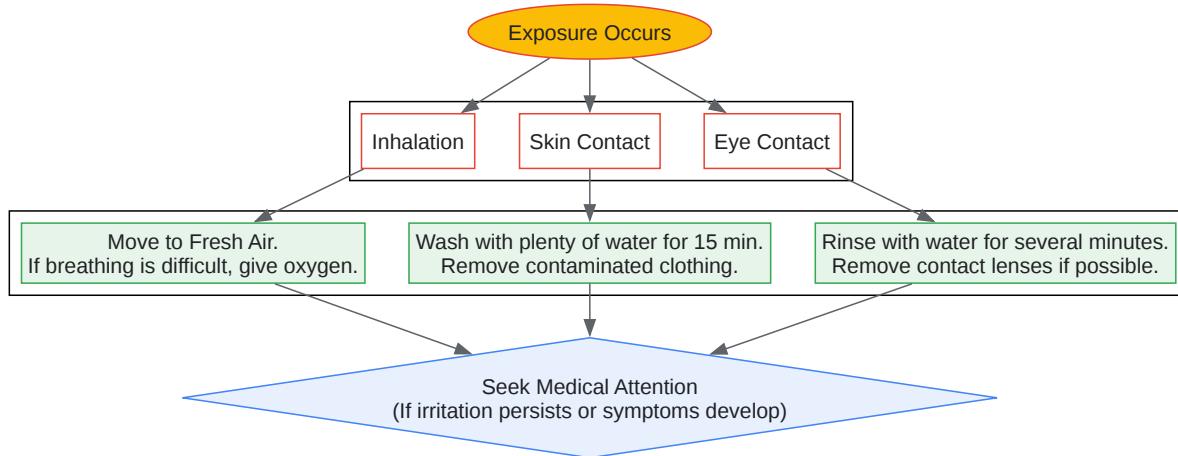
- Staging: Place the chemical container, a weigh boat, and necessary utensils within the fume hood.
- Dispensing: Open the container inside the hood. Use a spatula to carefully transfer the required amount of **(R)-(+)-1,2-Diaminopropane dihydrochloride** to the weigh boat. Avoid any actions that could create dust clouds, such as dropping or rapid movements.
- Closure: Securely close the primary container immediately after dispensing. This is crucial as the compound can be hygroscopic (absorbs moisture from the air).[9]
- Transport: If the weighed material needs to be moved, cover the weigh boat.
- Cleanup: Wipe down the spatula and work surface with a damp cloth. Dispose of all contaminated materials (gloves, weigh boat, wipes) in a designated, sealed hazardous waste container.[8]
- De-gowning: Remove PPE in the correct order (gloves first), and wash hands thoroughly with soap and water after handling.[10][12]

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Safe Weighing and Handling Workflow

Section 4: Emergency Response and First-Aid Procedures

In the event of an accidental exposure, a rapid and correct response is critical. All personnel should be familiar with these procedures before beginning work.



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Emergency First-Aid Workflow

- If Inhaled (H335): Immediately remove the person to fresh air and keep them comfortable for breathing.^[8] If breathing is difficult, administer oxygen. If symptoms like coughing or shortness of breath persist, seek medical attention.^{[8][10]}
- If on Skin (H315): Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[3] Remove any contaminated clothing and wash it before reuse.^[8] If skin irritation occurs or persists, seek medical advice.^[8]

- If in Eyes (H319): Immediately rinse the eyes cautiously with water for several minutes.[3][8]
If contact lenses are present, remove them if it is easy to do so and continue rinsing.[8]
Persistent irritation requires immediate medical attention from a physician.[3][10]
- If Swallowed: Do NOT induce vomiting.[11][12] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[10] Seek immediate medical attention.

Section 5: Stability and Reactivity Profile

Understanding a chemical's stability is key to safe storage and preventing hazardous reactions.

- Chemical Stability: The dihydrochloride salt is stable under recommended storage conditions (cool, dry, tightly sealed).[9]
- Conditions to Avoid: The primary condition to avoid is exposure to moisture, as the material is hygroscopic.[9] High temperatures should also be avoided.
- Incompatible Materials: Avoid contact with strong oxidizing agents, which could lead to vigorous, exothermic reactions.[3][9]
- Hazardous Decomposition Products: When subjected to fire, this compound may decompose to produce toxic and irritating fumes, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen chloride gas.[3][10][11]

Section 6: Toxicological Profile

The toxicological data for **(R)-(+)-1,2-Diaminopropane dihydrochloride** is consistent with its classification as an irritant.

- Acute Effects: The main health effects from a single, short-term exposure are irritation to the skin, eyes, and respiratory system.[5][8]
- Chronic Effects: No specific information was found regarding the chronic effects or carcinogenicity of the dihydrochloride salt.[9] It is good practice to minimize exposure to all chemicals, even in the absence of specific data.
- Toxicity Data: Specific LD₅₀ or LC₅₀ data for the dihydrochloride salt are not readily available. The related free base (1,2-Diaminopropane, CAS 78-90-0) has a dermal LD₅₀

(Rabbit) of 435 mg/kg, indicating significant toxicity upon skin absorption.[3] While the salt form may have a different toxicological profile, this data underscores the importance of preventing skin contact.

Conclusion

(R)-(+)-1,2-Diaminopropane dihydrochloride is a compound with a well-defined, manageable hazard profile. It is not flammable or corrosive but is a skin, eye, and respiratory irritant. The key to its safe use lies in a disciplined approach to laboratory practice: consistent use of engineering controls like fume hoods, diligent application of appropriate PPE, and adherence to established safe handling protocols. By understanding the "why" behind these safety measures, researchers can confidently leverage this important chemical building block while ensuring a safe laboratory environment for themselves and their colleagues.

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